

Application of Valtropin® (Somatropin) in 3D Cell Culture Models: Application Notes and Protocols

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Compound of Interest

Compound Name: Valtropine

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Introduction

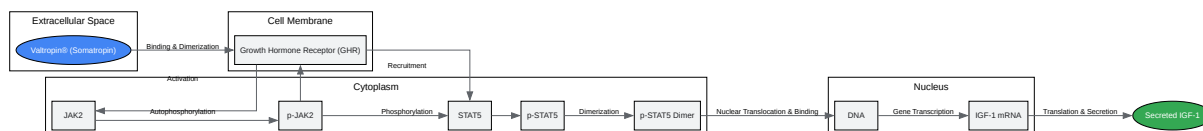
Three-dimensional (3D) cell culture models, such as spheroids and organoids, are increasingly recognized for their physiological relevance in mimicking in vivo tissue architecture and microenvironment. These models provide a superior platform for studying cell-cell and cell-matrix interactions, drug efficacy, and toxicity compared to traditional 2D monolayer cultures. Valtropin®, a recombinant human growth hormone (somatropin), is a potent anabolic agent that stimulates growth, cell reproduction, and regeneration. Its effects are primarily mediated through the growth hormone (GH) receptor and the subsequent activation of the JAK-STAT signaling pathway, leading to the production of Insulin-like Growth Factor 1 (IGF-1).

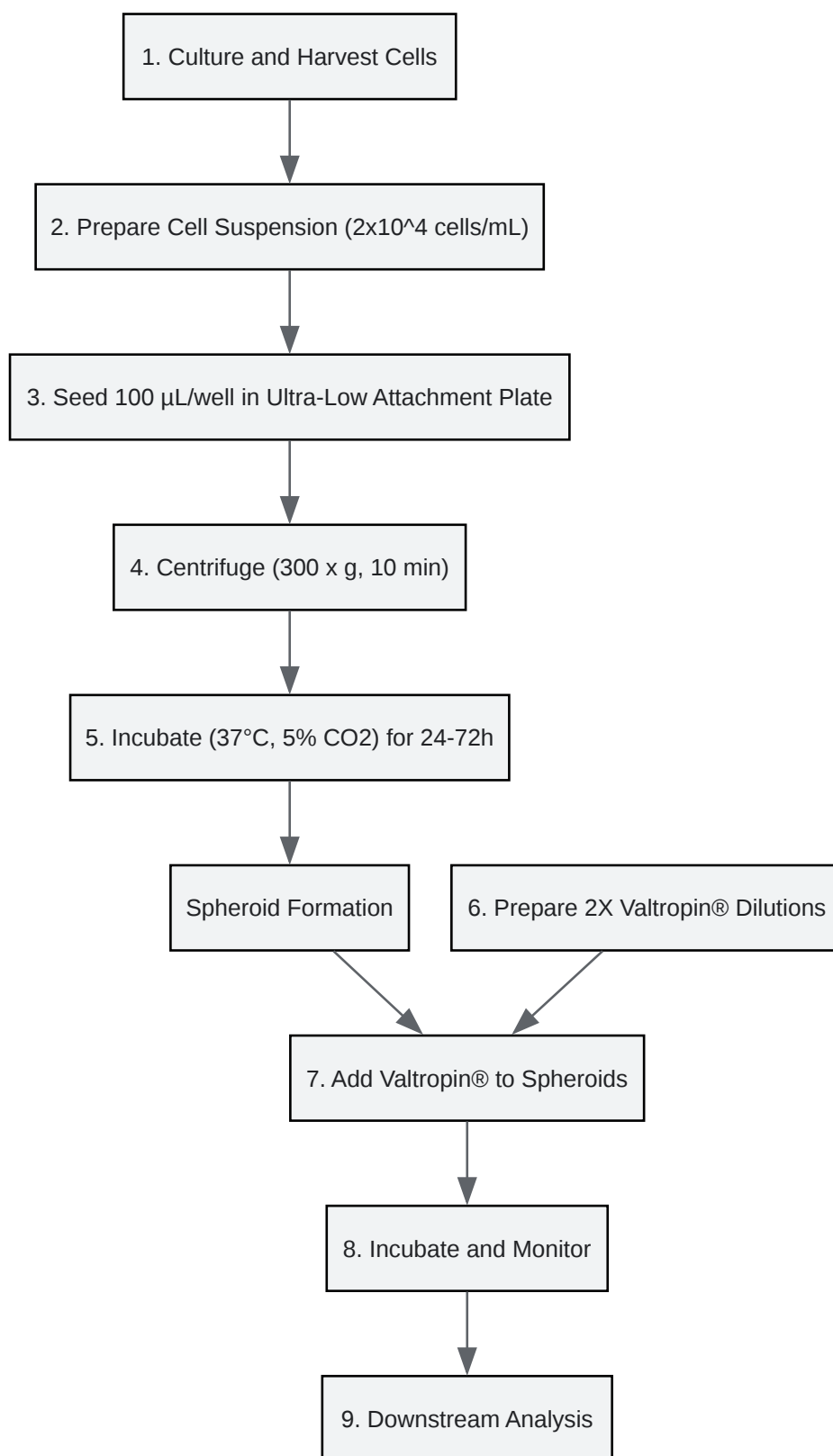
These application notes provide a framework for utilizing Valtropin® in 3D cell culture models to investigate its effects on cell proliferation, viability, and signaling pathways. The provided protocols are adaptable for various cell types, including cancer cell lines and primary cells grown as spheroids or organoids.

Signaling Pathway Overview

Valtropin® (somatropin) initiates its cellular effects by binding to the growth hormone receptor (GHR), a transmembrane receptor. This binding event induces receptor dimerization and

activates the associated Janus kinase 2 (JAK2). Activated JAK2 autophosphorylates and phosphorylates the GHR on tyrosine residues, creating docking sites for Signal Transducer and Activator of Transcription (STAT) proteins, primarily STAT5. Upon recruitment, STAT5 is phosphorylated by JAK2, leading to its dimerization and translocation to the nucleus. In the nucleus, STAT5 dimers bind to specific DNA sequences to regulate the transcription of target genes, including the critical mediator of GH action, Insulin-like Growth Factor 1 (IGF-1). Secreted IGF-1 can then act in an autocrine or paracrine manner to further promote cell growth and proliferation.





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